

Phenyl pentyl sulfide physical properties

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Compound of Interest

Compound Name: Benzene, (pentylthio)-

CAS No.: 1129-70-0

Cat. No.: B074880

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Core Physical and Chemical Properties

Phenyl pentyl sulfide (CAS No: 1129-70-0) is an organic thioether characterized by a phenyl group and a pentyl group attached to a sulfur atom. Its structure imparts a non-polar character, influencing its physical properties and solubility profile.

Chemical Identifiers and Formula

- Molecular Formula: C₁₁H₁₆S[1]
- Molecular Weight: 180.31 g/mol [1]
- IUPAC Name: pentylsulfanylbenezene
- SMILES: CCCCCSc1ccccc1[1]
- InChIKey: DUGRRXREOWMDFE-UHFFFAOYSA-N[1]

Tabulated Physical Properties

The quantitative physical properties of phenyl pentyl sulfide are summarized below. These values are critical for predicting its behavior in various experimental and industrial settings, such as reaction kinetics, purification processes, and formulation development.

Property	Value	Source
CAS Number	1129-70-0	[1]
Density	0.96 g/cm ³	[1]
Boiling Point	260.2°C at 760 mmHg	[1]
Melting Point	Not Available	[1]
Flash Point	108.9°C	[1]
Refractive Index (n/D)	1.533	[1]
Vapor Pressure	0.0201 mmHg at 25°C	[1]
LogP (Octanol/Water)	3.96890	[1]
Polar Surface Area (PSA)	25.30 Å ²	[1]

Solubility Profile

Based on its chemical structure—a non-polar aromatic ring and a flexible aliphatic chain—phenyl pentyl sulfide is predicted to be insoluble in water. It is expected to be miscible with or soluble in a wide range of common organic solvents. This behavior is consistent with similar thioethers like phenyl sulfide, which is soluble in ether, benzene, carbon disulfide, and hot alcohol[2][3]. This solubility is a key consideration for its use in organic reactions, extraction, and purification via chromatography.

Synthesis and Purification

The construction of the C-S bond in aryl alkyl sulfides is a fundamental transformation in organic chemistry. The most direct and reliable method for synthesizing phenyl pentyl sulfide is through a nucleophilic substitution reaction, analogous to the Williamson ether synthesis.

Rationale for Synthetic Strategy

The chosen synthetic pathway involves the S-alkylation of thiophenol with a suitable pentyl halide. This method is favored due to the high nucleophilicity of the thiolate anion, which is easily generated by deprotonating thiophenol with a mild base. The reaction proceeds efficiently with primary alkyl halides like 1-bromopentane or 1-chloropentane, which are listed as known precursors[1]. This strategy minimizes side reactions and typically results in high yields of the desired thioether. A similar protocol has been successfully used to prepare cyclopentyl phenyl sulfide from benzenethiol and cyclopentyl bromide[4].

Detailed Experimental Protocol: Synthesis from Thiophenol and 1-Bromopentane

This protocol describes a self-validating system for the laboratory-scale synthesis of phenyl pentyl sulfide.

Materials:

- Thiophenol (1.0 eq)
- 1-Bromopentane (1.05 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (1.5 eq)
- Acetone, anhydrous
- Diethyl ether
- 5% Sodium Hydroxide (NaOH) solution
- Brine (saturated NaCl solution)
- Magnesium Sulfate ($MgSO_4$), anhydrous

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add anhydrous potassium carbonate.

- **Reagent Addition:** Add anhydrous acetone to the flask, followed by thiophenol. Stir the resulting suspension at room temperature for 15 minutes to facilitate the formation of the potassium thiophenolate salt.
- **Alkylation:** Add 1-bromopentane to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup - Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the acetone using a rotary evaporator.
- **Workup - Extraction:** Add water to the residue to dissolve the inorganic salts. Transfer the mixture to a separatory funnel and extract the crude phenyl pentyl sulfide with diethyl ether (3x volumes).
- **Workup - Washing:** Combine the organic layers. Wash twice with a 5% sodium hydroxide solution to remove any unreacted thiophenol, followed by one wash with water and one wash with brine[4].
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the diethyl ether under reduced pressure.
- **Purification:** The resulting crude oil can be purified by vacuum distillation to yield pure phenyl pentyl sulfide.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis protocol.



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Caption: Workflow for Phenyl Pentyl Sulfide Synthesis.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of the synthesized product. The following sections describe the expected spectral data for phenyl pentyl sulfide based on its structure and data from analogous compounds.

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for both the aromatic and aliphatic portions of the molecule.

- Aromatic Protons (δ 7.1-7.4 ppm): A multiplet integrating to 5 protons corresponding to the monosubstituted benzene ring.
- Alpha-Methylene Protons ($-\text{S}-\text{CH}_2-$): A triplet around δ 2.9-3.1 ppm, integrating to 2 protons. The downfield shift is due to the deshielding effect of the adjacent sulfur atom.
- Aliphatic Methylene Protons ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-\text{CH}_2-$): Multiplets between δ 1.3-1.8 ppm, collectively integrating to 6 protons.
- Terminal Methyl Protons ($-\text{CH}_3$): A triplet around δ 0.9 ppm, integrating to 3 protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum should display 8 unique carbon signals, assuming free rotation around the C-S bond.

- Aromatic Carbons: Four signals are expected in the δ 125-138 ppm region. The ipso-carbon (C-S) will be the most downfield in this group.
- Aliphatic Carbons: Four signals are expected in the δ 14-35 ppm region, corresponding to the five carbons of the pentyl chain.

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of key functional groups.

- Aromatic C-H Stretch: Absorption bands just above 3000 cm^{-1} .

- Aliphatic C-H Stretch: Strong absorption bands just below 3000 cm^{-1} (approx. $2850\text{-}2960\text{ cm}^{-1}$).
- Aromatic C=C Stretch: Peaks in the $1450\text{-}1600\text{ cm}^{-1}$ region.
- C-S Stretch: A weak to medium band in the $600\text{-}800\text{ cm}^{-1}$ region, which can sometimes be difficult to assign definitively[5].

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) is a powerful tool for determining the molecular weight and fragmentation pattern.

- Molecular Ion (M^+): A peak at $m/z = 180$, corresponding to the molecular weight of the compound.
- Key Fragments: Expect to see a prominent peak at $m/z = 109$ (thiophenol fragment, $[C_6H_5S]^+$) and fragments corresponding to the loss of the pentyl chain or parts of it.

Safety, Handling, and Storage

While specific toxicity data for phenyl pentyl sulfide is not available, data from analogous short-chain alkyl phenyl sulfides and diphenyl sulfide provide a strong basis for recommended safety protocols. Phenyl sulfide is harmful if swallowed and causes skin irritation[6][7].

Hazard Identification

- Toxicity: Likely harmful if swallowed.
- Irritation: Expected to cause skin and eye irritation[8].
- Flammability: Combustible liquid with a flash point of 108.9°C [1]. Keep away from flames and hot surfaces[8].
- Other Hazards: May possess a strong, unpleasant odor (stench), a common characteristic of thioethers[6][9].

Recommended Handling Procedures

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors[8].
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, and a lab coat[10].
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area[9]. In case of skin contact, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes[10].

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container[8][10]. Keep away from heat, sparks, and open flames. Store away from incompatible materials such as strong oxidizing agents[11].
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations at an approved waste disposal plant[6][9].

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